

In-Depth Technical Guide: C.I. Direct Red 84

Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Direct red 84

Cat. No.: B1614969

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **C.I. Direct Red 84** (CAS No. 6409-83-2), also known by trade names such as Siriuslichtbraun 3 R-LL and DEKA-Textile Dye No. 91 Cooper-Brown. The information presented is intended to support risk assessment and ensure safe laboratory practices.

Chemical and Physical Properties

C.I. Direct Red 84 is a multi-azo class direct dye. While comprehensive, officially published physical and chemical property data is limited, the following information has been compiled from available safety data sheets and chemical databases.

Property	Value	Reference
Chemical Name	Tetrasodium 5,5'-[carbonylbis(imino-4,1-phenyleneazo)]bis[8-[(4-sulphonatophenyl)azo]naphthalene-2-sulphonate]	
C.I. Name	Direct Red 84	
CAS Number	6409-83-2	
C.I. Number	35760	
Molecular Formula	C45H28N10Na4O13S4	
Molecular Weight	1137.0 g/mol	[1]
Appearance	Dark red powder	
Melting Point	>300 °C	

Toxicological Data

There is some variation in the reported toxicological data for **C.I. Direct Red 84**. The available data from different sources is summarized below. It is recommended to handle this substance with care, assuming the more conservative (i.e., more hazardous) values until more definitive data becomes available.

Endpoint	Value	Species	Source
Acute Oral Toxicity (LD50)	> 5000 mg/kg	Rat	
Acute Oral Toxicity (ATE)	2362.3853 mg/kg		
Acute Dermal Toxicity (ATE)	> 10,000 mg/kg		
Acute Inhalation Toxicity (ATE - Dust/Mist)	1.4384 mg/l		
Skin Irritation	Non-irritating	Rabbit	
Skin Irritation	Causes skin irritation		
Eye Irritation	Non-irritating	Rabbit	
Eye Irritation	Causes serious eye damage		

Note on Conflicting Data: The discrepancies in skin and eye irritation classifications highlight the need for cautious handling. The "Sirius" product SDS indicates irritation potential, while the "DEKA-Textile Dye" SDS suggests it is non-irritating.

Hazard Identification and Classification

Based on available information, **C.I. Direct Red 84** may be classified with the following hazards:

- Acute Toxicity (Inhalation): Harmful if inhaled.
- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation or damage.

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not publicly available. However, standard OECD guidelines are typically followed for such assessments.

Example of a Standard Acute Oral Toxicity Protocol (OECD 423):

- **Test Animals:** Healthy, young adult rats of a single strain are used.
- **Housing and Feeding:** Animals are housed in individual cages under controlled temperature and humidity, with free access to food and water.
- **Dosing:** The test substance is administered in a single dose by gavage. A stepwise procedure is used with a limited number of animals at each step.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period.
- **Data Analysis:** The LD50 is estimated based on the mortality data.

Safe Handling and Storage

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific handling procedures. The following are general recommendations:

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:** Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- **Respiratory Protection:** If there is a risk of inhaling dust, use a NIOSH-approved respirator with a particulate filter.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder form to minimize dust generation.

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

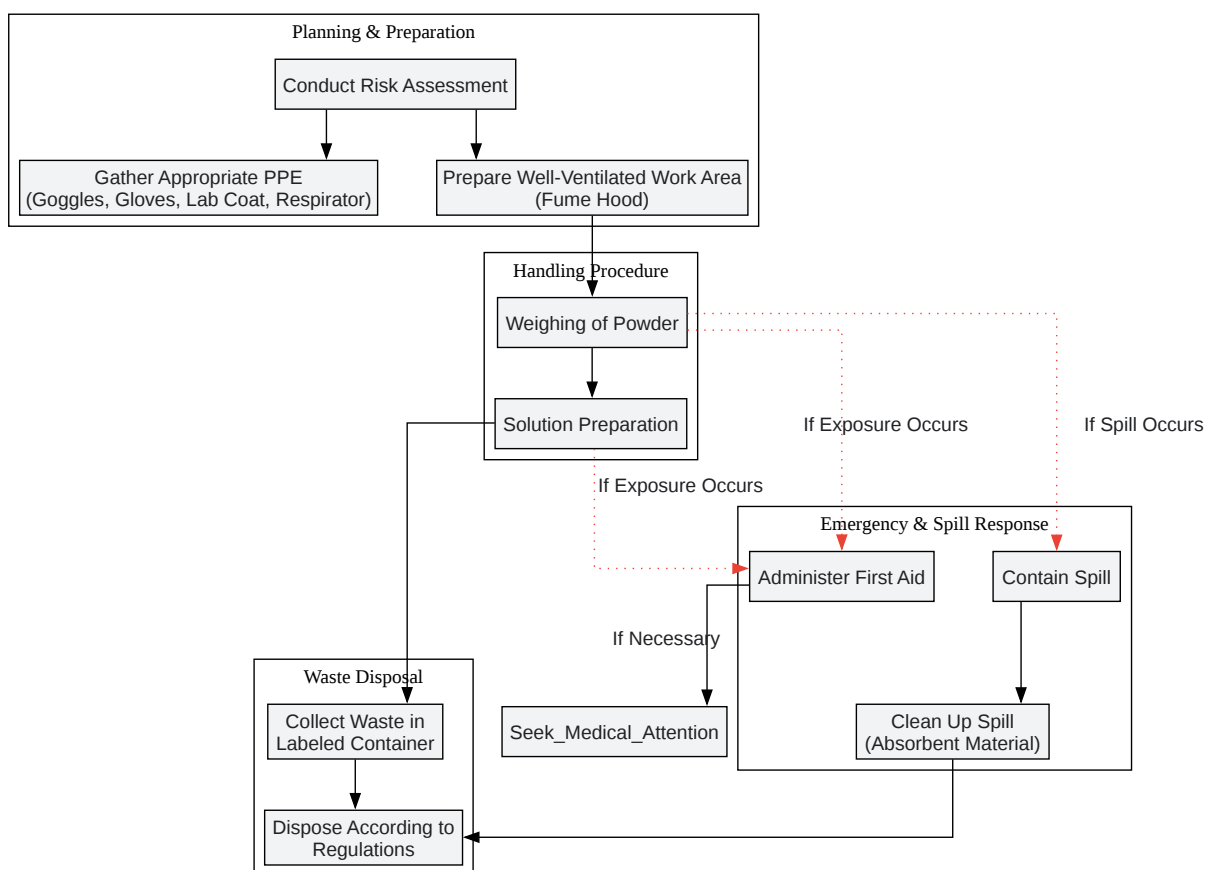
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Get medical attention immediately.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention.

Spill and Disposal Procedures

- Spills: Wear appropriate PPE. Carefully sweep up or vacuum the spilled material and place it in a sealed container for disposal. Avoid generating dust.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

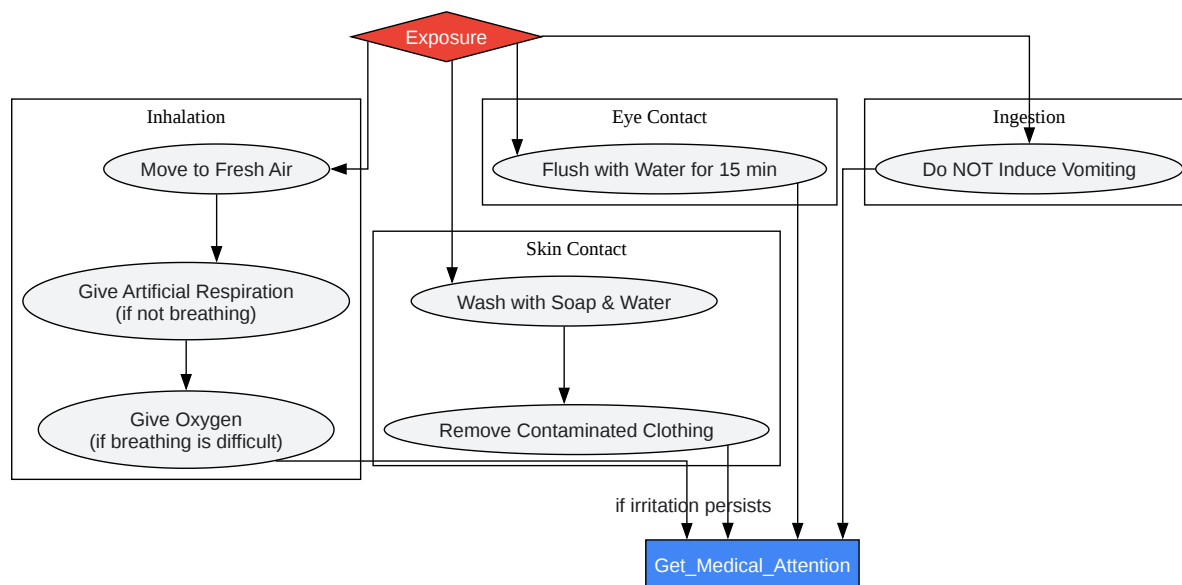
Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for the safe handling of **C.I. Direct Red 84**.



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Caption: Safe handling workflow for **C.I. Direct Red 84**.



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Caption: First aid response for **C.I. Direct Red 84** exposure.

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References

- 1. Tetrasodium 5,5'-[carbonylbis(imino-4,1-phenyleneazo)]bis[8-[(4-sulphonatophenyl)azo]naphthalene-2-sulphonate] | C₄₅H₂₈N₁₀Na₄O₁₃S₄ | CID 169010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: C.I. Direct Red 84 Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1614969#c-i-direct-red-84-safety-and-handling-guidelines]

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